

An In-depth Technical Guide to 4-Ethylhexanal

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Compound of Interest

Compound Name: 4-ethylhexanal

Cat. No.: B6588603

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-ethylhexanal**, including its chemical identifiers, physicochemical properties, proposed synthesis and analytical methodologies, and safety and handling information. The content is structured to serve as a valuable resource for professionals in research and development.

Chemical Identifiers and Nomenclature

4-Ethylhexanal is a branched-chain aldehyde. Its unambiguous identification is crucial for scientific and regulatory purposes. The following tables summarize its key identifiers.

Identifier Type	Value	Citation
CAS Number	75718-13-7	[1]
PubChem CID	3086036	[1]
IUPAC Name	4-ethylhexanal	[1]
Molecular Formula	C ₈ H ₁₆ O	[1]
Synonyms	4-ethyl-hexanal, hexanal, 4-ethyl-	

Chemical Structure Identifiers	Value	Citation
Canonical SMILES	<chem>CCC(CC)CCC=O</chem>	[1]
InChI	InChI=1S/C8H16O/c1-3-8(4-2)6-5-7-9/h7-8H,3-6H2,1-2H3	[1]
InChIKey	YWUQLNKFOQQGJ-UHFFFAOYSA-N	[1]

Physicochemical Properties

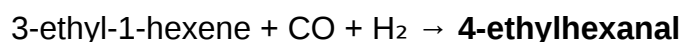
A summary of the key physical and chemical properties of **4-ethylhexanal** is presented below, compiled from various sources.

Property	Value	Citation
Molecular Weight	128.21 g/mol	[1]
Appearance	Colorless liquid (presumed)	
Boiling Point	163 °C at 760 mmHg	
Density	0.820 g/cm ³ (for 2-ethylhexanal)	
Refractive Index	1.416 (for 2-ethylhexanal)	
Flash Point	Not available	
Solubility	Insoluble in water (presumed)	
Vapor Pressure	Not available	
logP (Octanol-Water)	2.6 (Predicted for 2-ethylhexanal)	[2]

Experimental Protocols

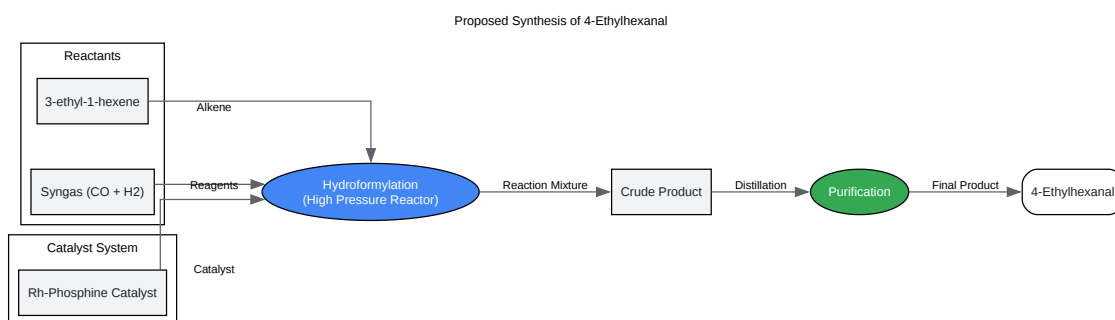
A plausible synthetic route to **4-ethylhexanal** is via the hydroformylation of 3-ethyl-1-hexene. This process, also known as the oxo process, involves the addition of a formyl group (CHO) and a hydrogen atom across the double bond of the alkene.

Reaction:



Detailed Methodology:

- **Catalyst Preparation:** A rhodium-based catalyst, such as $\text{Rh}(\text{CO})_2(\text{acac})$ complexed with a phosphine ligand (e.g., triphenylphosphine), is prepared in a suitable solvent like toluene under an inert atmosphere.
- **Reaction Setup:** A high-pressure reactor (autoclave) is charged with 3-ethyl-1-hexene, the catalyst solution, and an additional amount of the phosphine ligand to maintain catalyst stability.
- **Reaction Conditions:** The reactor is sealed and purged with a mixture of carbon monoxide and hydrogen (synthesis gas or syngas). The reaction is typically carried out at a temperature of 80-120°C and a pressure of 20-100 bar.
- **Monitoring:** The progress of the reaction can be monitored by taking samples periodically and analyzing them by gas chromatography (GC) to determine the conversion of the starting alkene and the selectivity towards the desired aldehyde.
- **Work-up and Purification:** Upon completion, the reactor is cooled, and the pressure is released. The reaction mixture is then subjected to distillation under reduced pressure to separate the **4-ethylhexanal** from the catalyst and any high-boiling byproducts.



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Caption: A workflow diagram illustrating the proposed synthesis of **4-ethylhexanal** via hydroformylation.

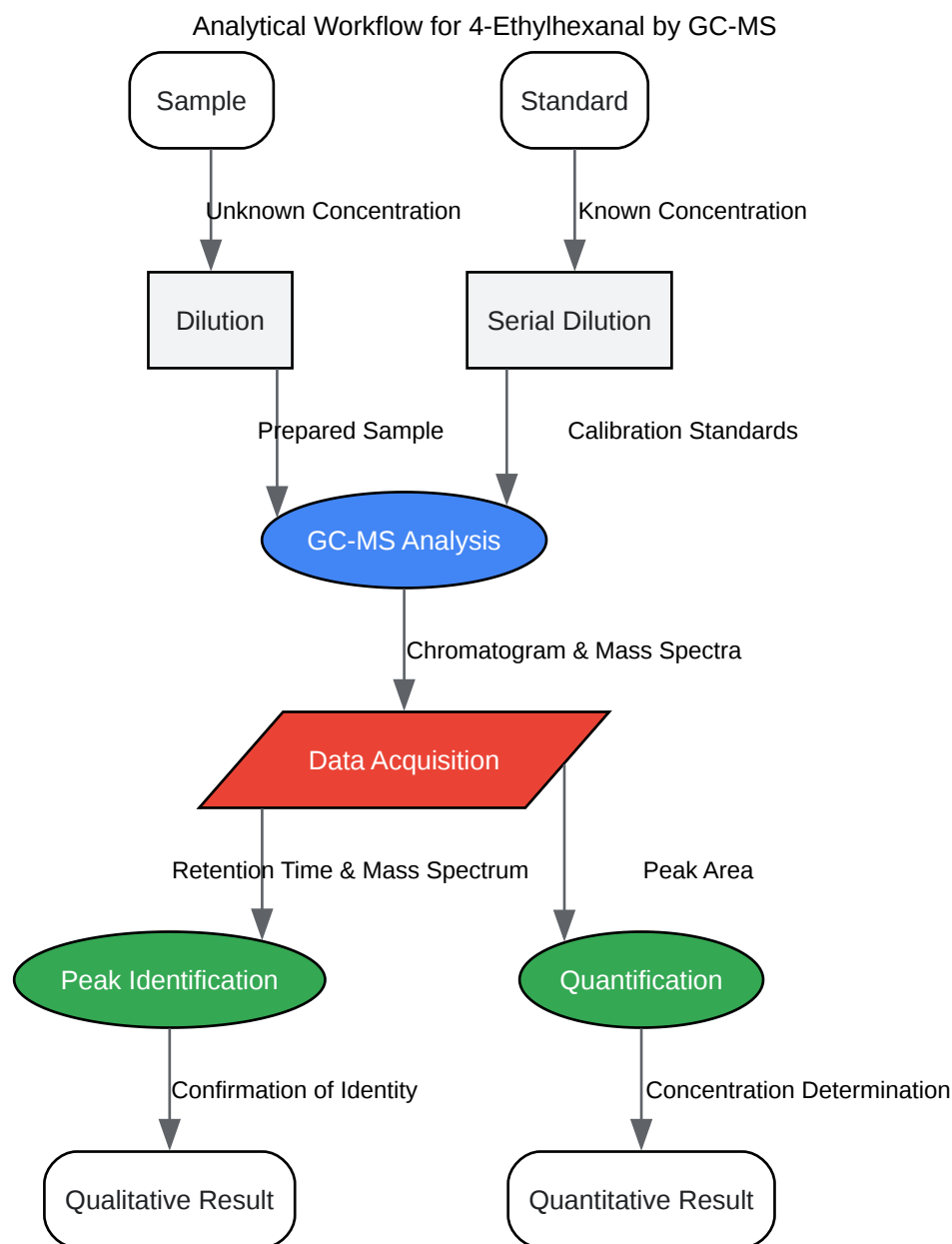
The following is a hypothetical protocol for the quantitative analysis of **4-ethylhexanal** in a solution, based on standard GC-MS methodologies for similar volatile compounds.

Methodology:

- Sample Preparation:
 - Prepare a stock solution of **4-ethylhexanal** (1 mg/mL) in a high-purity volatile solvent such as hexane or dichloromethane.
 - Create a series of calibration standards by serial dilution of the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL.

- For unknown samples, dilute them with the same solvent to ensure the concentration of **4-ethylhexanal** falls within the calibration range. An internal standard (e.g., undecane) may be added to both standards and samples for improved accuracy.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC System or equivalent.
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar column.
 - Injection Volume: 1 μ L.
 - Inlet Temperature: 250°C.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 220°C.
 - Hold: 5 minutes at 220°C.
 - MSD Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - MS Source Temperature: 230°C.
 - MS Quadrupole Temperature: 150°C.
 - Scan Range: m/z 35-350.
- Data Analysis:

- Identify the **4-ethylhexanal** peak in the chromatogram based on its retention time, determined by analyzing a pure standard.
- Confirm the identity by comparing the mass spectrum of the peak with a reference spectrum.
- Quantify the amount of **4-ethylhexanal** in the samples by constructing a calibration curve from the peak areas of the standards.



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Caption: A workflow diagram for the quantitative analysis of **4-ethylhexanal** using GC-MS.

Biological Activity and Metabolism

Currently, there is a lack of specific information in the scientific literature regarding the biological activity, signaling pathways, and metabolic fate of **4-ethylhexanal**. However, based on the general metabolism of short-chain and branched-chain aldehydes, a hypothetical metabolic pathway can be proposed.

Aldehydes are typically oxidized in the body to their corresponding carboxylic acids by the enzyme aldehyde dehydrogenase.[2] This is a detoxification pathway, as carboxylic acids are generally less reactive and can be further metabolized or excreted. Therefore, it is plausible that **4-ethylhexanal** is metabolized to 4-ethylhexanoic acid.

Short-chain aldehydes are known to be reactive electrophiles that can form covalent adducts with biological nucleophiles like the primary amino groups in lysine residues of proteins.[3] This reactivity is the basis for their potential toxicity.

Safety and Handling

Comprehensive safety data for **4-ethylhexanal** is not readily available. However, information for the closely related isomer, 2-ethylhexanal, provides guidance on its potential hazards.

Hazard Identification:

- Flammability: Assumed to be a flammable liquid.
- Skin and Eye Irritation: Likely to cause skin and eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1]

Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Avoid breathing vapors or mists.

- Avoid contact with skin and eyes.

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting.
- In all cases of exposure, seek medical attention if symptoms persist.

Conclusion

4-Ethylhexanal is a branched-chain aldehyde with limited publicly available data. This guide has compiled its known identifiers and properties and has provided plausible experimental protocols for its synthesis and analysis based on established chemical principles and methodologies for related compounds. While specific biological data is lacking, general toxicological principles for aldehydes suggest that it should be handled with appropriate care. Further research is needed to fully characterize the physicochemical, biological, and toxicological properties of this compound.

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References

- 1. 4-Ethylhexanal | C₈H₁₆O | CID 3086036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Ethylhexanal | C₈H₁₆O | CID 31241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Molecular Mechanisms of Aldehyde Toxicity: A Chemical Perspective - PMC [pmc.ncbi.nlm.nih.gov]

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